

Application Notes and Protocols for BMS-919373

Stock Solutions

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Compound of Interest

Compound Name: BMS-919373

Cat. No.: B1192345

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation, storage, and handling of stock solutions of **BMS-919373**, a potent and selective inhibitor of the Kv1.5 potassium channel, for research and development purposes.

Introduction

BMS-919373 is a small molecule inhibitor of the voltage-gated potassium channel Kv1.5 (encoded by the KCNA5 gene).[1][2] This channel is predominantly expressed in the atria of the heart and plays a crucial role in the repolarization phase of the cardiac action potential.[1][2] By blocking the I_{Kur} current conducted by Kv1.5 channels, **BMS-919373** is under investigation as a potential therapeutic agent for atrial fibrillation.[1][2] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **BMS-919373**.

Property	Value
CAS Number	1272353-82-8
Molecular Formula	C ₂₅ H ₂₀ N ₆ O ₂ S
Molecular Weight	468.54 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO

Experimental Protocols

Materials and Equipment

- **BMS-919373** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM BMS-919373 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMS-919373** in DMSO, a common starting concentration for in vitro assays.

Procedure:

- **Pre-weighing Preparations:** Ensure the analytical balance is calibrated and level. Use a clean, dry microcentrifuge tube or amber vial for weighing the compound.

- Weighing **BMS-919373**: Tare the empty tube on the balance. Carefully weigh out 4.69 mg of **BMS-919373** powder and transfer it into the tube.
- Adding DMSO: Using a calibrated pipette, add 1 mL of anhydrous DMSO to the tube containing the **BMS-919373** powder.
- Dissolution: Securely cap the tube and vortex the solution for 1-2 minutes to facilitate dissolution. If necessary, brief sonication in a water bath can be used to ensure the compound is fully dissolved. Visually inspect the solution to confirm there are no visible particles.
- Storage: Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years).^[1]

Preparation of Working Solutions

For cell-based assays, the 10 mM DMSO stock solution must be further diluted in the appropriate cell culture medium to the desired final concentration.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to minimize solvent-induced cytotoxicity.
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.
- Prepare working solutions fresh for each experiment.

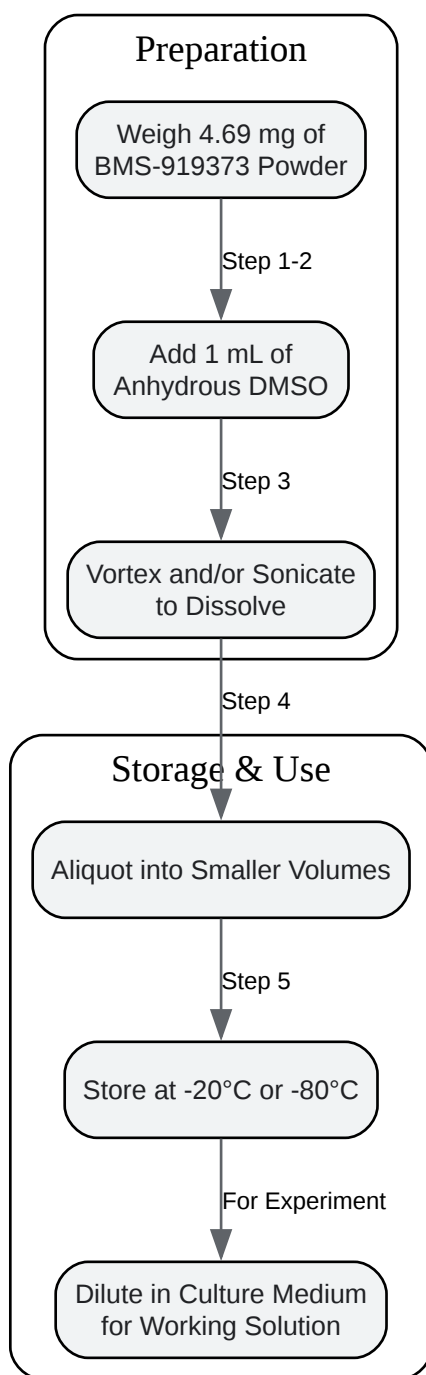
Example Dilution to a 10 µM Working Concentration:

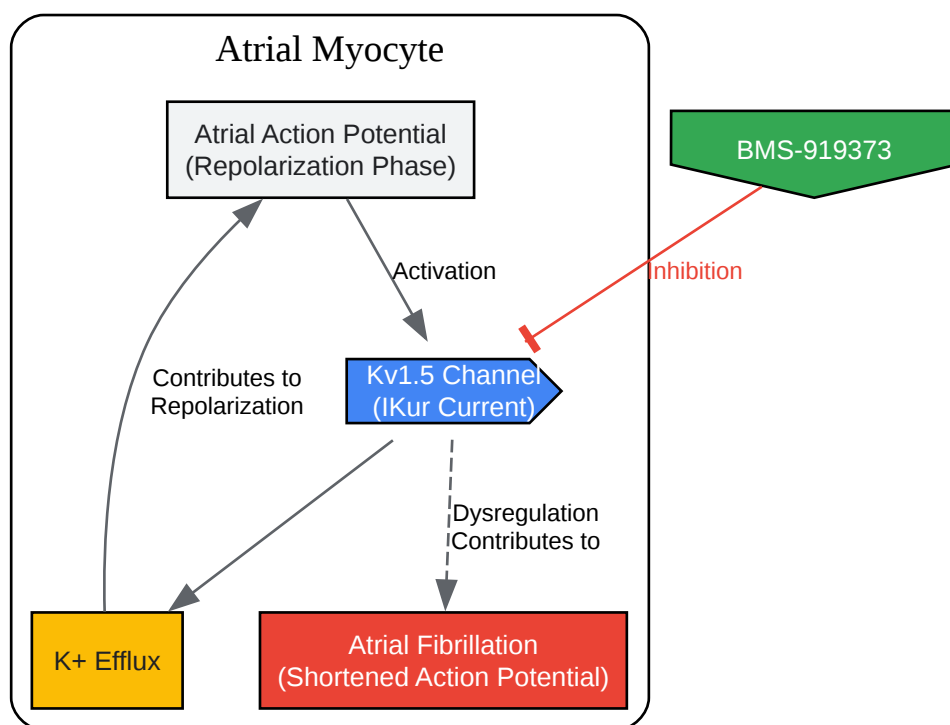
- Thaw a frozen aliquot of the 10 mM **BMS-919373** stock solution at room temperature.
- Perform a serial dilution. For example, to prepare a 10 µM working solution in 1 mL of cell culture medium, add 1 µL of the 10 mM stock solution to 999 µL of the medium.

- Mix the working solution thoroughly by gentle pipetting or brief vortexing before adding it to the cells.

Visualization of Protocols and Pathways

Experimental Workflow for Stock Solution Preparation





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References

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- 2. Kv1.5 channels are regulated by PKC-mediated endocytic degradation - PMC [pmc.ncbi.nlm.nih.gov]
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